

# Essential Safety and Logistical Information for Handling DRB18

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## Compound of Interest

Compound Name: DRB18

Cat. No.: B15142488

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential guidance for the safe handling, operation, and disposal of **DRB18**, a potent pan-class GLUT inhibitor. The following procedures are designed to ensure the safety of laboratory personnel and to provide a clear framework for the use of this compound in a research setting.

## Compound Information and Properties

**DRB18** is a synthetic small molecule that acts as a pan-inhibitor of class I glucose transporters (GLUTs 1-4). It is an analog of the GLUT inhibitor WZB117 and has demonstrated anti-tumor activity by altering the energy metabolism of cancer cells, leading to cell cycle arrest and necrotic cell death.

| Property         | Value   | Source               |
|------------------|---|----------------------|
| Chemical Formula | C22H23ClN2O2  |                      |
| Molecular Weight | 382.88 g/mol  |                      |
| Appearance       | Crystalline solid   | Inferred from WZB117 |
| Solubility       | Soluble in DMSO and Ethanol;<br>Insoluble in water  |                      |
| Storage          | Store at -20°C as a powder.<br>Stock solutions can be stored<br>at -80°C for up to one year.<br>Avoid repeated freeze-thaw<br>cycles. |                      |

## Hazard Identification and Safety Precautions

While a specific Safety Data Sheet (SDS) for **DRB18** is not publicly available, data from the closely related compound WZB117 and other potent small molecule inhibitors suggest that **DRB18** should be handled as a hazardous substance.

### Potential Hazards:

- Acute Toxicity (Oral): May be harmful if swallowed.
- Serious Eye Damage/Eye Irritation: May cause eye irritation.
- Skin Corrosion/Irritation: May cause skin irritation.
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.

### Precautionary Statements:

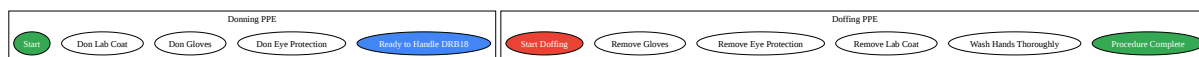
- Avoid contact with skin, eyes, and clothing.
- Do not breathe dust, fume, gas, mist, vapors, or spray.
- Use only in a well-ventilated area, preferably within a chemical fume hood.

- Wash hands thoroughly after handling.
- Wear protective gloves, protective clothing, eye protection, and face protection.

## Personal Protective Equipment (PPE)

A comprehensive assessment of PPE is critical to ensure the safety of personnel handling **DRB18**. The following table outlines the recommended PPE.

| PPE Category            | Item  | Specifications and Rationale  |
|-------------------------|---|---|
| Eye and Face Protection | Safety Goggles or Safety Glasses with Side Shields                  | To protect against splashes and airborne particles. A face shield should be worn in addition to goggles when there is a significant risk of splashing.            |
| Hand Protection         | Chemical-resistant gloves (e.g., Nitrile)                           | To prevent skin contact. Double gloving is recommended for handling concentrated solutions or for prolonged procedures.   |
| Body Protection         | Laboratory Coat   | A flame-resistant lab coat that is fully buttoned is required to protect against spills.  |
| Respiratory Protection  | Not generally required for small quantities handled in a fume hood. | If weighing or handling large quantities of the powder outside of a fume hood, a NIOSH-approved respirator with an appropriate particulate filter should be used. |



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Caption: A step-by-step workflow for conducting an in vitro glucose uptake assay with **DRB18**.

### 4.3. In Vivo Experimental Protocol

This protocol is based on a study using a xenograft mouse model.

- Animal Model: Use immunodeficient mice (e.g., nude mice).
- Tumor Implantation: Subcutaneously inject cancer cells (e.g., A549) to establish tumors.
- Treatment Groups: Randomly assign mice to a control group (vehicle) and a treatment group (**DRB18**).
- Drug Administration: Administer **DRB18** via intraperitoneal (IP) injection. A typical dose is 10 mg/kg body weight, administered three times a week.
- Monitoring: Monitor tumor volume and animal health regularly.
- Endpoint: At the end of the study, euthanize the animals and excise the tumors for further analysis.

## Disposal Plan

Proper disposal of **DRB18** and contaminated materials is crucial to prevent environmental contamination and ensure safety.

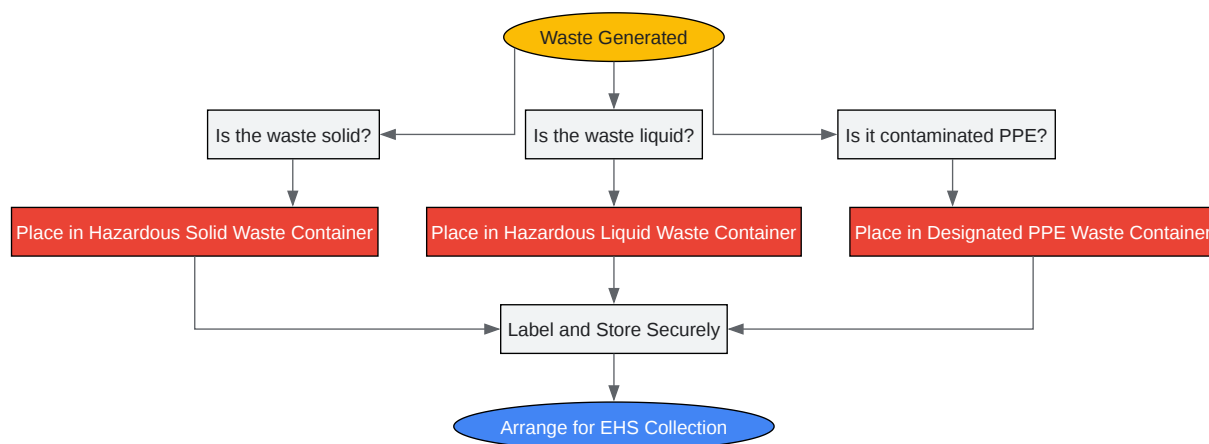
### 5.1. Waste Segregation

| Waste Type  | Disposal Container  |
|---|---|
| Unused DRB18 Powder   | Original container, labeled as hazardous chemical waste.                            |
| Contaminated Labware (e.g., pipette tips, tubes)                          | Designated hazardous waste container lined with a chemically resistant bag.         |
| Liquid Waste (e.g., stock solutions, cell culture media containing DRB18) | Labeled, leak-proof hazardous chemical waste container. Do not pour down the drain. |
| Contaminated PPE (e.g., gloves, lab coat)                                 | Dispose of as hazardous waste in a designated container.                            |

## 5.2. Disposal Procedure

- **Labeling:** All waste containers must be clearly labeled with "Hazardous Waste," the name of the chemical (**DRB18**), and the associated hazards.
- **Storage:** Store waste containers in a designated, secure area away from incompatible materials.
- **Collection:** Arrange for the collection of hazardous waste by your institution's Environmental Health and Safety (EHS) department or a licensed waste disposal contractor.

## Disposal Decision Tree



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Caption: A decision tree for the proper segregation and disposal of waste contaminated with **DRB18**.

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